

A Comparative Analysis of Hexatriacontane Melting Point Data from Various Sources

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Compound of Interest

Compound Name: Hexatriacontane

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An Inter-laboratory Comparison Guide for Researchers and Drug Development Professionals

This guide provides a comparative overview of the reported melting point of **hexatriacontane** (C₃₆H₇₄), a long-chain alkane used in various scientific applications, including as a paraffin wax and in the manufacturing of candles.^[1] The data presented is compiled from several reputable chemical databases and suppliers, offering a valuable resource for researchers and professionals in drug development who require accurate physical property data for this compound. This document aims to highlight the variability in reported melting points and provide standardized experimental protocols for consistent and reproducible measurements.

Comparative Melting Point Data

The melting point of a pure substance is a fundamental physical property. However, variations in experimental methods, instrument calibration, and sample purity can lead to discrepancies in reported values across different sources. The following table summarizes the melting point of **hexatriacontane** as reported by various chemical suppliers and databases.

Source/Supplier	Reported Melting Point (°C)	Purity/Assay
PubChem	75.081	Not specified
CAS Common Chemistry	76.5	Not specified
ChemicalBook	74-76	Not specified
Thermo Scientific Chemicals	71.0-77.0	≥97.0%
Sigma-Aldrich	74-76	98%
NIST WebBook	76.05	Not specified
Fisher Scientific	76.2	≥97%

Disclaimer: The data presented in this table is for comparative purposes only. For critical applications, it is recommended to determine the melting point of a specific batch of **hexatriacontane** using a standardized method.

Experimental Protocol for Melting Point Determination

To ensure consistency and comparability of melting point data, a standardized experimental protocol is crucial. The capillary method is a widely accepted and pharmacopeia-recognized technique for determining the melting point of a solid substance.^{[2][3]}

Objective: To determine the melting point range of a solid sample of **hexatriacontane** using the capillary method.

Materials:

- **Hexatriacontane** sample (powdered)
- Capillary tubes (one end sealed)
- Melting point apparatus (e.g., Mel-Temp or similar) or Thiele tube with heating oil
- Thermometer with high accuracy

- Mortar and pestle (if sample is not powdered)

Procedure:

- Sample Preparation:
 - Ensure the **hexatriacontane** sample is completely dry and in a fine powdered form.[3] If necessary, gently grind the sample using a mortar and pestle.
 - Load the capillary tube by pressing the open end into the powdered sample.
 - Pack the sample into the sealed end of the capillary tube by tapping the tube gently or by dropping it through a long glass tube.[4] The packed sample height should be approximately 2-3 mm.
- Apparatus Setup:
 - Insert the capillary tube containing the sample into the heating block of the melting point apparatus.
 - Ensure the thermometer is positioned correctly to accurately measure the temperature of the heating block.
- Melting Point Determination:
 - Rapid Determination (Optional but Recommended): Heat the sample rapidly to get an approximate melting point range. This helps in setting the parameters for a more accurate measurement.
 - Accurate Determination: For a new, unused sample, set the starting temperature of the apparatus to about 5°C below the approximate melting point observed in the rapid determination.
 - Set the heating rate to a slow and steady pace, typically 1-2°C per minute, to ensure thermal equilibrium between the sample and the thermometer.
 - Observe the sample closely through the magnifying lens of the apparatus.

- Record the temperature at which the first droplet of liquid appears. This is the lower limit of the melting point range.
- Continue heating at the same slow rate and record the temperature at which the entire sample has completely melted into a clear liquid. This is the upper limit of the melting point range.
- Data Recording:
 - Record the melting point as a range from the temperature of initial melting to the temperature of complete liquefaction.
 - It is good practice to perform at least two measurements with fresh samples to ensure the reproducibility of the results.

Experimental Workflow

The following diagram illustrates the generalized workflow for determining the melting point of **hexatriacontane** using the capillary method.

Caption: Workflow for Melting Point Determination.

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